

An In-depth Technical Guide to 2-Decyl-1-tetradecanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Decyl-1-tetradecanol

Cat. No.: B1661990

[Get Quote](#)

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analytical considerations for **2-Decyl-1-tetradecanol**, a branched-chain fatty alcohol. This document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing who utilize high-molecular-weight alcohols in their work.

Physicochemical Properties

2-Decyl-1-tetradecanol is a high-molecular-mass, saturated fatty alcohol.[1] Its branched structure, resulting from the Guerbet reaction, imparts distinct physical properties compared to its linear counterparts, such as a lower melting point and enhanced fluidity.[2] These characteristics are critical in applications requiring stability at low temperatures, including cosmetic emulsions and industrial lubricants.[2]

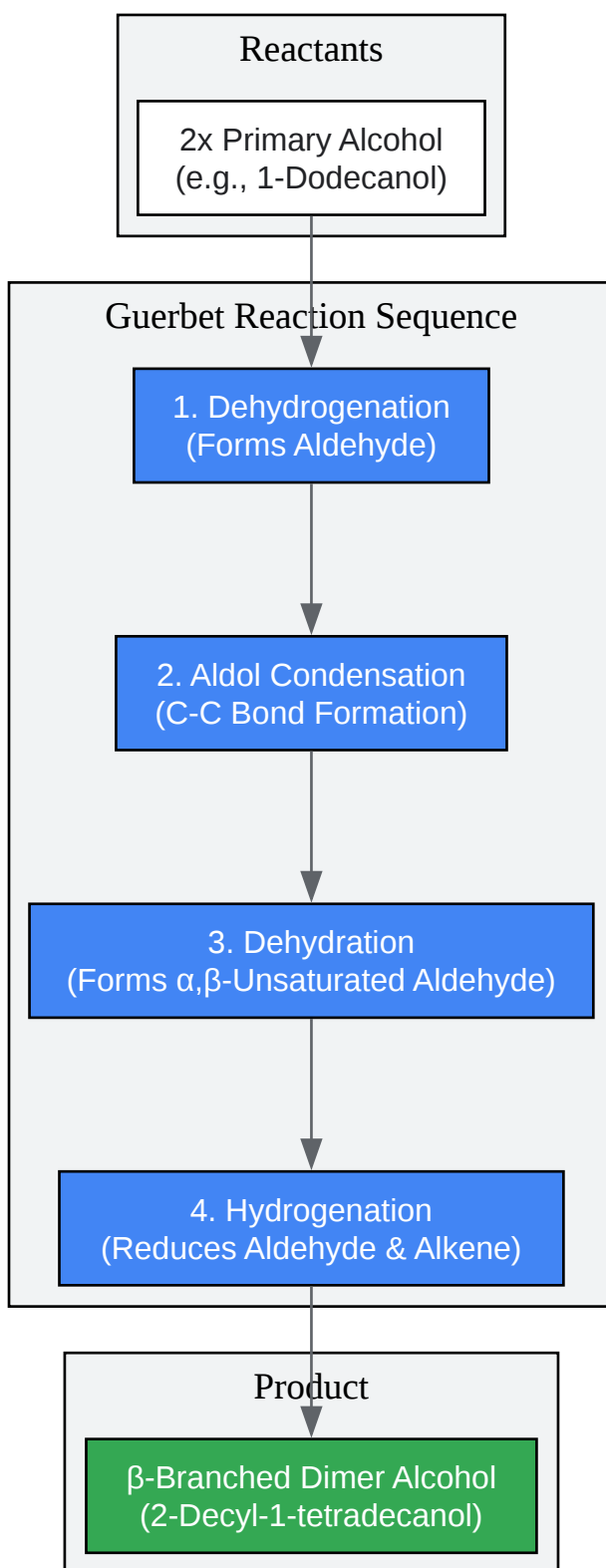
A summary of its key quantitative properties is presented below.

Property	Value	Reference(s)
Molecular Formula	C ₂₄ H ₅₀ O	[2][3][4][5][6]
Molecular Weight	354.65 g/mol	[3][7]
Alternate Names	2-Decyltetradecanol, Isofol 24	[3][5]
CAS Number	58670-89-6	[2][3][5]
Appearance	Colorless to almost colorless liquid	[8][9]
Melting Point	17-20 °C	[7][10]
Boiling Point	271-275 °C at 33 mmHg	[7][10]
Density	0.842 g/mL at 25 °C	[7][10]
Refractive Index	n _{20/D} 1.457	[7][10]
Water Solubility	0.001 g/L at 23 °C (insoluble)	[8]
SMILES	<chem>CCCCCCCCCCCC(CO)CCCCCCCC</chem>	[4][7]
InChIKey	CAYHVMBQBLYQMT-UHFFFAOYSA-N	[4][7]

Synthesis via the Guerbet Reaction

2-Decyl-1-tetradecanol is synthesized via the Guerbet reaction, a process first reported by Marcel Guerbet that facilitates the dimerization of primary alcohols to produce β-branched alcohols.[2] This reaction has become a cornerstone for modifying fatty alcohols to create products with specific physical properties.[2]

The overall synthesis transforms two molecules of a primary alcohol (in this case, lauryl alcohol or 1-dodecanol) into a single, larger branched alcohol. The process involves a sequence of dehydrogenation, aldol condensation, and subsequent hydrogenation steps.[2]



[Click to download full resolution via product page](#)

Caption: Workflow of the Guerbet reaction for synthesizing **2-Decyl-1-tetradecanol**.

Experimental Protocols

Detailed, proprietary experimental protocols for the industrial synthesis of **2-Decyl-1-tetradecanol** are not publicly available. However, a generalized methodology based on the principles of the Guerbet reaction is described below.

- **Catalyst Preparation:** A suitable catalyst is prepared. Modern variants often employ mixed-metal oxides, such as Mg-Al hydrotalcites, or palladium-based systems to improve selectivity and yield.^[2] Historically, alkali hydroxides with Raney nickel were used.^[2]
- **Reaction Setup:** The primary alcohol feedstock (e.g., 1-dodecanol) and the catalyst are charged into a high-pressure reactor equipped with mechanical stirring and temperature control.
- **Dehydrogenation:** The reactor is heated under pressure to initiate the catalytic dehydrogenation of the alcohol to its corresponding aldehyde, releasing hydrogen gas.
- **Condensation & Dehydration:** The intermediate aldehyde undergoes a base-catalyzed aldol condensation, followed by dehydration, to form an α,β -unsaturated aldehyde dimer.
- **Hydrogenation:** The unsaturated aldehyde is then hydrogenated in situ, reducing both the aldehyde group and the carbon-carbon double bond to yield the final saturated branched alcohol.
- **Purification:** The reaction mixture is cooled, and the catalyst is removed by filtration. The product is then purified, typically by vacuum distillation, to separate it from unreacted starting material and byproducts.

Ensuring the purity of **2-Decyl-1-tetradecanol** is critical for research and commercial applications. Gas Chromatography (GC) is the most common and effective method for assessing the purity of fatty alcohols and identifying any homologous impurities.

- **Sample Preparation:** A dilute solution of the **2-Decyl-1-tetradecanol** sample is prepared in a suitable volatile solvent, such as hexane or dichloromethane. An internal standard may be added for precise quantification.
- **GC Instrument Setup:**

- Column: A non-polar or mid-polarity capillary column (e.g., DB-5 or HP-5) is typically used.
- Injector: A split/splitless injector is set to a high temperature (e.g., 280-300 °C) to ensure complete volatilization.
- Oven Program: A temperature gradient is programmed to separate alcohols of different chain lengths. For example, an initial temperature of 150 °C held for 2 minutes, followed by a ramp of 10 °C/min up to 300 °C, held for 10 minutes.
- Detector: A Flame Ionization Detector (FID) is used for its high sensitivity to hydrocarbons.
- Data Analysis: The resulting chromatogram is analyzed to determine the area percentage of the main peak corresponding to **2-Decyl-1-tetradecanol**. The presence and quantity of other peaks indicate impurities, such as unreacted starting alcohol or other Guerbet alcohol isomers. Purity is typically reported as >97.0% (GC) for commercial grades.^[9]

Applications and Significance

As a Guerbet alcohol, **2-Decyl-1-tetradecanol** is primarily used as an emollient, emulsifier, and viscosity-controlling agent in the cosmetics and personal care industries.^[5] Its high molecular weight, low volatility, and excellent lubricity also make it a valuable component in high-performance industrial lubricants and plasticizers.^[2] It may also be used as an intermediate in the synthesis of other chemical products, such as surfactants and monosaccharide glycolipids.^[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fatty alcohol - Wikipedia [en.wikipedia.org]
- 2. 2-Decyl-1-tetradecanol | 58670-89-6 | Benchchem [benchchem.com]
- 3. scbt.com [scbt.com]

- 4. 2-decyl-1-tetradecanol [stenutz.eu]
- 5. Decyltetradecanol | C₂₄H₅₀O | CID 93875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. 2-Decyl-1-tetradecanol 2-Decyltetradecanol [sigmaaldrich.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. 2-Decyl-1-tetradecanol | 58670-89-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 10. 2-DECYL-1-TETRADECANOL | 58670-89-6 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Decyl-1-tetradecanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1661990#2-decyl-1-tetradecanol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com